

A Comparative Guide to Adipate Esters as PVC Plasticizers: Diisopropyl Adipate in Context

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Compound of Interest

Compound Name: *Diisopropyl Adipate*

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The selection of an appropriate plasticizer is paramount in defining the final properties and performance of flexible Polyvinyl Chloride (PVC) products. Adipate esters have been widely adopted as effective plasticizers, prized for imparting excellent flexibility at low temperatures. This guide provides a detailed comparison of common adipate esters used in PVC formulations, with a special focus on **Diisopropyl Adipate** (DIPA) in relation to more prevalent alternatives like Dioctyl Adipate (DOA) and Diisononyl Adipate (DINA).

While **Diisopropyl Adipate** is recognized for its function as a low-temperature resistant and low-viscosity plasticizer for PVC and its copolymers, publicly available, detailed experimental data on its performance within PVC matrices is sparse.[1][2] This guide consolidates available quantitative data for DOA and DINA to provide a clear benchmark, supplemented by the known physical properties of DIPA and qualitative descriptions of its expected performance.

Comparative Performance of Adipate Plasticizers

The performance of an adipate plasticizer is largely dictated by the molecular weight and structure of its alcohol groups. Shorter, more compact esters like DIPA are expected to offer high plasticizing efficiency and excellent low-temperature flexibility due to their lower viscosity.[1][2] Conversely, longer-chain esters like DOA and DINA typically provide greater permanence, characterized by lower volatility and reduced migration.[3]

Physical and General Properties

The following table summarizes the general physical properties of **Diisopropyl Adipate**, **Dioctyl Adipate**, and **Diisononyl Adipate**.

Property	Diisopropyl Adipate (DIPA)	Dioctyl Adipate (DOA)	Diisononyl Adipate (DINA)	Test Method
CAS Number	6938-94-9	103-23-1	33703-08-1	N/A
Molecular Formula	C ₁₂ H ₂₂ O ₄	C ₂₂ H ₄₂ O ₄	C ₂₄ H ₄₆ O ₄	N/A
Molecular Weight (g/mol)	230.30	370.57	~396	N/A
Appearance	Clear, Colorless Liquid	Clear, Oily Liquid	Clear, Colorless Liquid	Visual
Specific Gravity (@20°C)	~0.96-0.97	0.924 - 0.929	~0.92	ASTM D1045
Flash Point (°C)	~124	≥190	~215	ASTM D92
Boiling Point (°C)	~251-253	~370	>370	ASTM D1045
Water Solubility	Insoluble	Insoluble	Insoluble	N/A

Note: Data for DIPA is primarily from sources related to cosmetic and solvent applications. Performance data within PVC may vary.

Performance in PVC Formulations

This table presents typical performance characteristics of DOA and DINA in a standard flexible PVC formulation. Due to a lack of available data, corresponding values for DIPA are not provided but are discussed qualitatively. DIPA's lower molecular weight suggests it would likely exhibit higher volatility and lower extraction resistance compared to DOA and DINA, while potentially offering superior low-temperature flexibility.

Performance Metric	Dioctyl Adipate (DOA)	Diisononyl Adipate (DINA)	Test Method
Hardness (Shore A, 10s)	75 - 85	80 - 90	ASTM D2240
Tensile Strength (MPa)	15 - 20	18 - 23	ASTM D638
Elongation at Break (%)	300 - 400	280 - 350	ASTM D638
Low-Temp. Flex (°C, Tf)	-40 to -50	-45 to -55	ASTM D1043
Volatility (Weight Loss, %)	1.0 - 2.5	0.5 - 1.5	ASTM D1203
Extraction in Oil (%)	10 - 20	5 - 15	ASTM D1239

Experimental Protocols

The data presented above is typically generated using standardized testing methods from organizations like ASTM International. For professionals seeking to conduct comparative studies, detailed methodologies are crucial.

Hardness (ASTM D2240)

This test measures the indentation hardness of the plasticized PVC.

- Apparatus: Type A Durometer.
- Specimen Preparation: A flat, smooth PVC specimen with a minimum thickness of 6 mm is required. If necessary, samples can be stacked to achieve this thickness.
- Procedure: The specimen is placed on a hard, flat surface. The durometer's indenter is pressed firmly and vertically onto the specimen. The hardness reading is taken within one second of firm contact. Multiple readings are taken at different locations on the specimen and averaged.

Tensile Properties (ASTM D638)

This method determines the force required to stretch the material to its breaking point and how much it elongates.

- **Apparatus:** Universal Testing Machine (UTM) with appropriate grips and an extensometer.
- **Specimen Preparation:** Dumbbell-shaped specimens are cut from pressed PVC sheets according to the dimensions specified in the standard (e.g., Type IV for non-rigid plastics).
- **Procedure:** The specimen's width and thickness are measured. It is then mounted securely in the grips of the UTM. The extensometer is attached to the specimen's gauge length. The test is initiated, pulling the specimen at a constant rate of speed until it ruptures. The force and elongation are recorded throughout the test.

Low-Temperature Flexibility (ASTM D1043)

This test, often called the Torsional Stiffness or Clash-Berg test, evaluates the flexibility of the material at cold temperatures.

- **Apparatus:** Torsional stiffness tester with a temperature-controlled chamber.
- **Specimen Preparation:** A rectangular specimen of specified dimensions is prepared.
- **Procedure:** The specimen is mounted in the apparatus within the chamber. The temperature is lowered to the desired starting point and allowed to stabilize. A specified torsional load is applied for 5 seconds, and the resulting angle of deflection is measured. The temperature at which the material reaches a specific stiffness modulus (T_f) is determined, indicating its low-temperature flexibility limit.

Volatility (ASTM D1203)

This method measures the weight loss of plasticized PVC due to the evaporation of the plasticizer at elevated temperatures.

- **Apparatus:** Forced-air oven, analytical balance, and containers with activated carbon.

- Specimen Preparation: Circular disk specimens (50 mm diameter, 0.25 mm thickness) are cut.
- Procedure: The specimens are weighed accurately. Each specimen is placed between layers of activated carbon in a container. The container is then placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours). After exposure, the specimens are cooled and reweighed. The percentage of weight loss is calculated as the volatile loss.

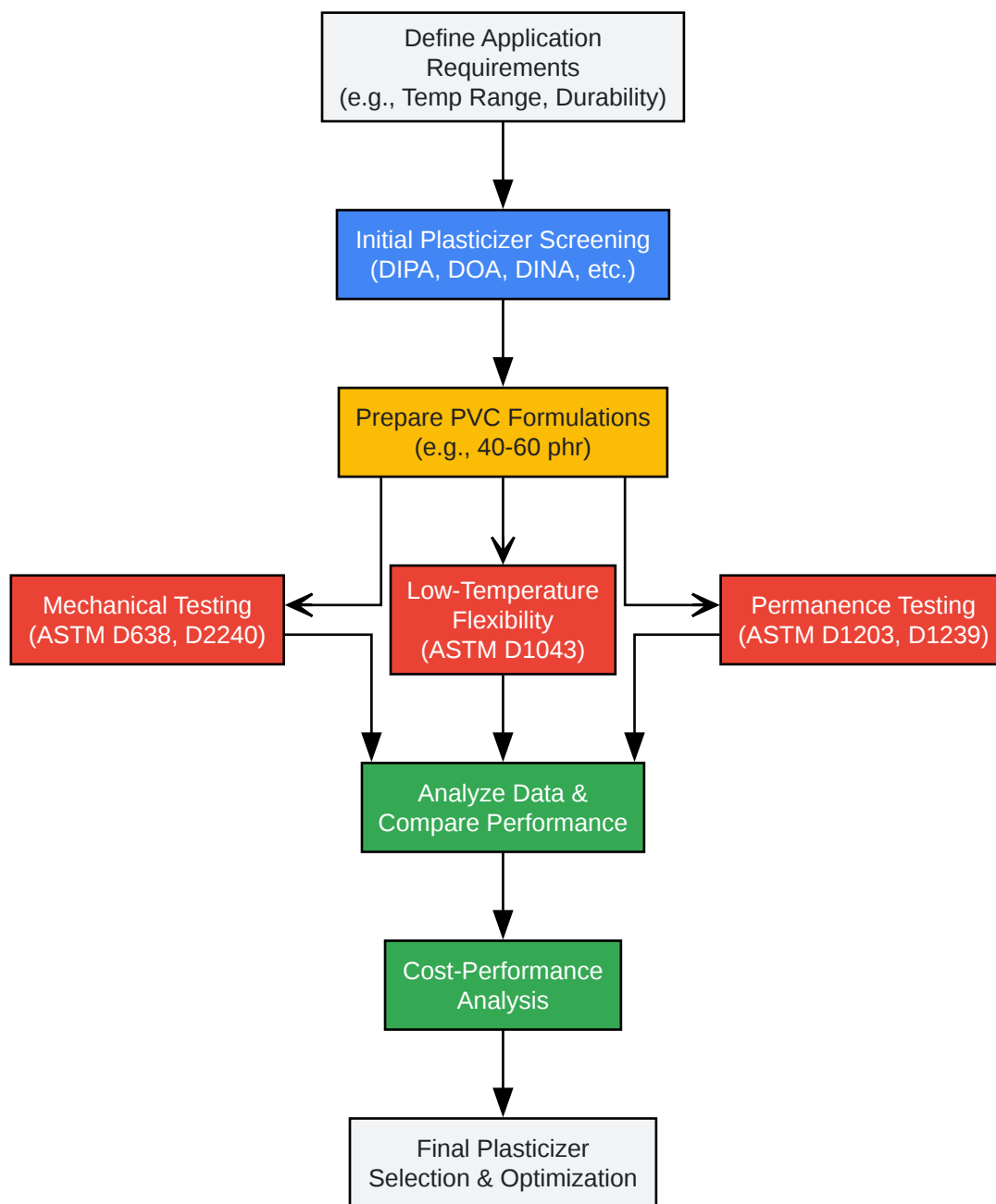
Extraction Resistance (ASTM D1239)

This test determines the resistance of the plasticizer to being extracted from the PVC film when immersed in a liquid.

- Apparatus: Containers for immersion, analytical balance, and a constant-temperature bath.
- Specimen Preparation: Square specimens (e.g., 50x50 mm) are cut from the PVC film.
- Procedure: The specimens are weighed. Each specimen is fully immersed in a specified liquid (e.g., cottonseed oil, mineral oil) in a container. The container is sealed and kept at a constant temperature for a specified duration (e.g., 24 hours at 23°C). After immersion, the specimens are removed, carefully wiped dry, and reweighed. The percentage of weight loss represents the amount of plasticizer extracted.

Visualization of Plasticizer Evaluation Workflow

The selection of a suitable plasticizer is a multi-step process that balances performance requirements, cost, and regulatory considerations. The following diagram illustrates a logical workflow for this evaluation process.



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Caption: Workflow for PVC Plasticizer Evaluation and Selection.

Conclusion

The choice between **Diisopropyl Adipate**, Dioctyl Adipate, and Diisononyl Adipate for PVC plasticization involves a trade-off between low-temperature performance and long-term permanence.

- Dioctyl Adipate (DOA) serves as a benchmark, offering a solid balance of good low-temperature flexibility and moderate permanence.
- Diisononyl Adipate (DINA), with its higher molecular weight, provides improved permanence, exhibiting lower volatility and migration compared to DOA, making it suitable for more demanding applications.
- **Diisopropyl Adipate (DIPA)**, being a smaller molecule, is anticipated to be a highly efficient plasticizer, likely excelling in applications where superior low-temperature flexibility is the primary requirement. However, this would likely come at the cost of higher volatility and a greater tendency to migrate, making it less suitable for applications requiring high permanence.

For professionals in research and development, the lack of comprehensive public data on DIPA's performance in PVC presents an opportunity for investigation. The experimental protocols detailed in this guide provide a robust framework for conducting such a comparative analysis to quantify the precise benefits and drawbacks of DIPA against established adipate esters.

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